

An In-depth Technical Guide on 3-Methyl-4-octanol

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Compound of Interest

Compound Name: 3-Methyl-4-octanol

Cat. No.: B1334687

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This guide provides a detailed overview of the fundamental physicochemical properties of **3-Methyl-4-octanol**, a significant organic compound. The information is tailored for researchers, scientists, and professionals engaged in drug development and related scientific fields.

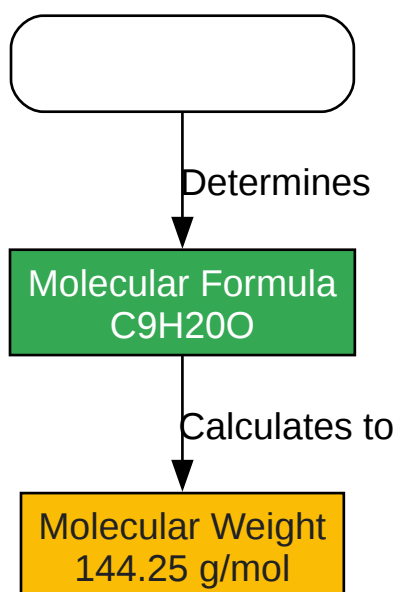
Physicochemical Data Summary

The essential quantitative data for **3-Methyl-4-octanol** are compiled in the table below for straightforward reference and comparison.

Property	Value	Citations
Molecular Formula	C ₉ H ₂₀ O	[1][2][3]
Molecular Weight	144.25 g/mol	[1][4]
Exact Mass	144.151415 g/mol	[3]

Relationship between Chemical Identity and Properties

The following diagram illustrates the logical flow from the compound's name to its structural formula and resulting molecular weight.



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Chemical Identity to Molecular Properties

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References

- 1. 3-Methyl-4-octanol | C9H20O | CID 4196141 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3-METHYL-4-OCTANOL AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
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